

# Personal protective equipment for handling Reverse T3-13C6

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## Compound of Interest

Compound Name: Reverse T3-13C6

Cat. No.: B569959

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## Essential Safety and Handling Guide for Reverse T3-13C6

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Reverse T3-13C6**. Adherence to these procedural steps is vital for ensuring laboratory safety and proper compound management.

### Compound Identification:

- Name: **Reverse T3-13C6** (3,3',5'-Triiodo-L-thyronine-13C6)
- Nature: A stable isotope-labeled, non-radioactive compound.<sup>[1][2]</sup>
- Primary Hazards: Based on the unlabeled parent compound and similar molecules, **Reverse T3-13C6** should be handled as a substance that can cause skin, eye, and respiratory irritation.<sup>[3][4]</sup> The hydrochloride salt form is considered harmful if swallowed.<sup>[3][4]</sup>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory to minimize exposure when handling **Reverse T3-13C6**.

Hazard Route	Required Personal Protective Equipment (PPE)
Skin Contact	Chemical-resistant gloves (e.g., nitrile). A lab coat or other protective clothing is necessary to prevent skin exposure. <a href="#">[3]</a> <a href="#">[4]</a>
Eye Contact	Chemical splash-resistant safety glasses or goggles with side protection. <a href="#">[3]</a> <a href="#">[4]</a>
Inhalation	Work in a well-ventilated area. For handling solids/powders that may become airborne, a chemical fume hood is required. <a href="#">[3]</a>
Ingestion	Do not eat, drink, or smoke in laboratory areas. Always wash hands thoroughly after handling the compound. <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Operational and Disposal Plan

Follow these procedural guidelines for the safe handling and disposal of **Reverse T3-13C6**.

### Step 1: Receiving and Storage

- **Verification:** Upon receipt, visually inspect the container to confirm it is properly sealed and undamaged.
- **Labeling:** Ensure the container is clearly labeled with the compound name and any hazard warnings.
- **Storage:** Store in a cool, dry, and dark place, away from incompatible materials. For long-term stability, freezer storage at or below -20°C is often recommended.[\[7\]](#)

### Step 2: Handling and Experimental Use

- **Preparation:** Before opening the container, ensure you are in a designated well-ventilated area, preferably within a chemical fume hood, and are wearing the appropriate PPE.

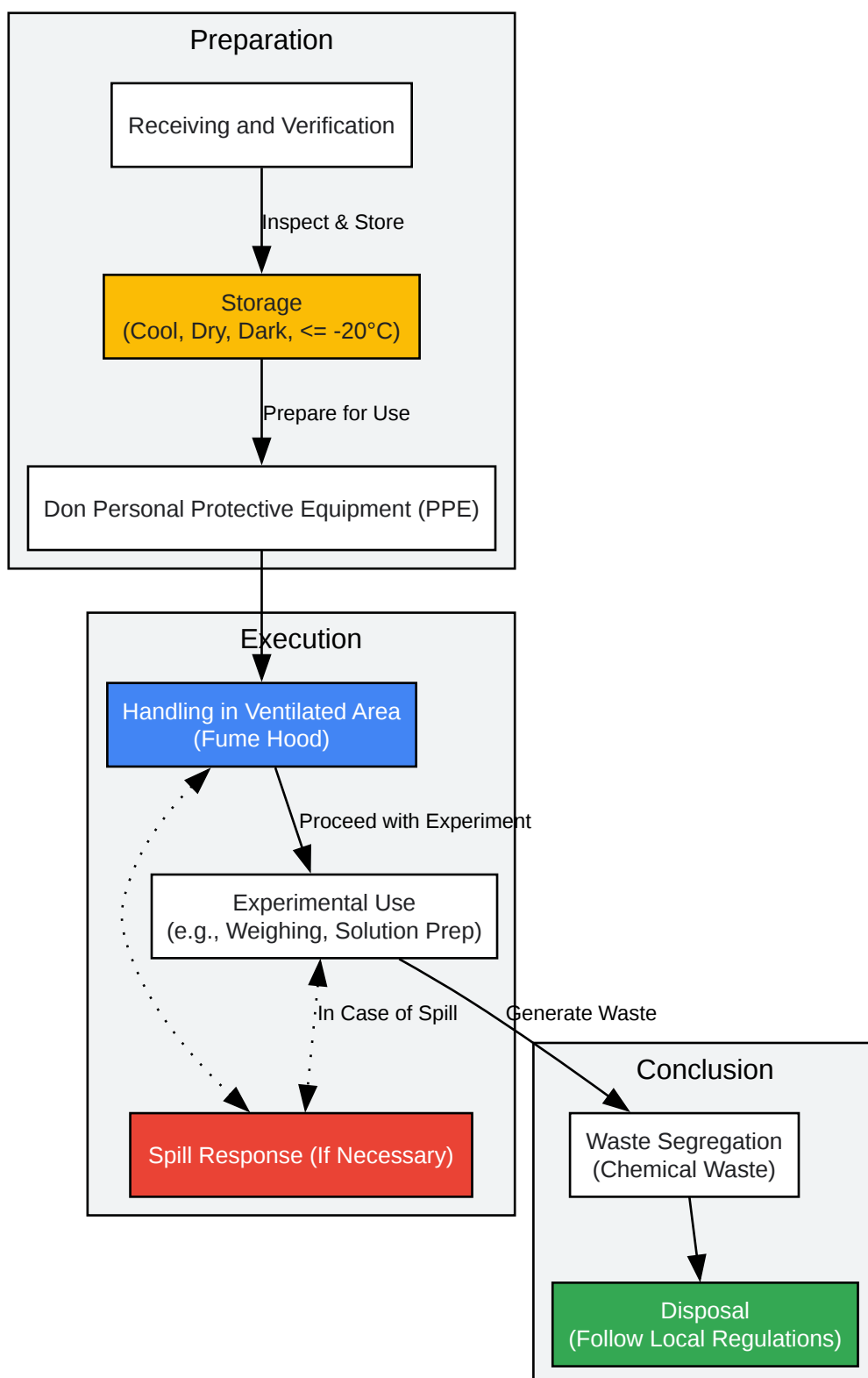
- **Weighing and Aliquoting:** If handling the solid form, take care to avoid generating dust. Use appropriate tools and techniques for weighing and transferring the compound.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the compound to prevent splashing.
- **Spill Response:** In the event of a small spill, absorb the material with an inert substance, sweep it up, and place it into a suitable, sealed container for disposal.<sup>[3]</sup> Avoid creating dust. For larger spills, follow your institution's specific hazardous material spill response protocol.

### Step 3: Disposal

- **Waste Segregation:** As a stable isotope-labeled compound, **Reverse T3-13C6** does not require special disposal procedures for radioactivity.<sup>[1][2]</sup> However, it must be disposed of as chemical waste in accordance with its chemical hazards.
- **Containerization:** Collect all waste material (including contaminated consumables like gloves and pipette tips) in a clearly labeled, sealed container.
- **Regulatory Compliance:** Dispose of the chemical waste according to local, state, and federal regulations.<sup>[1]</sup> Do not mix with general laboratory waste.<sup>[1]</sup>

### Experimental Workflow Diagram

The following diagram illustrates the key stages of handling **Reverse T3-13C6**, from initial receipt to final disposal.



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Caption: Workflow for safe handling of **Reverse T3-13C6**.

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